

Unlocking the Therapeutic Potential of Azemiglitazone Potassium: In Vitro Application Notes and Protocols

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Compound of Interest

Compound Name: Azemiglitazone potassium

CAS No.: 1314533-27-1

Cat. No.: B10861049

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Introduction

Azemiglitazone potassium (MSDC-0602K) is a novel, second-generation thiazolidinedione (TZD) currently under investigation for the treatment of metabolic diseases, including non-alcoholic steatohepatitis (NASH) and type 2 diabetes.[1][2] As an insulin sensitizer, its primary mechanism of action involves the inhibition of the mitochondrial pyruvate carrier (MPC), which plays a crucial role in cellular metabolism.[3][4] Unlike first-generation TZDs, **Azemiglitazone potassium** is characterized as a PPAR γ -sparing agonist, exhibiting a significantly lower binding affinity for the peroxisome proliferator-activated receptor-gamma (PPAR γ), with an IC₅₀ of 18.25 μ M.[3] This unique profile suggests the potential for therapeutic benefits with an improved safety profile compared to its predecessors.

These application notes provide detailed cell culture protocols for studying the effects of **Azemiglitazone potassium** on various cell types relevant to metabolic diseases. The included methodologies are designed to enable researchers to investigate its mechanism of action,

dose-response relationships, and effects on key cellular processes such as glucose metabolism, lipid accumulation, and inflammation.

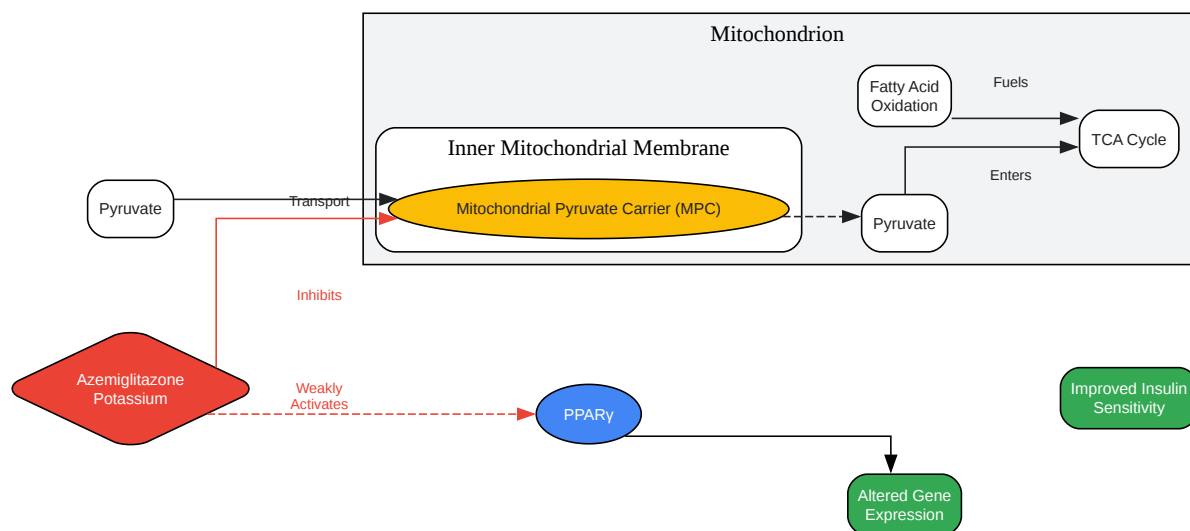
Quantitative Data Summary

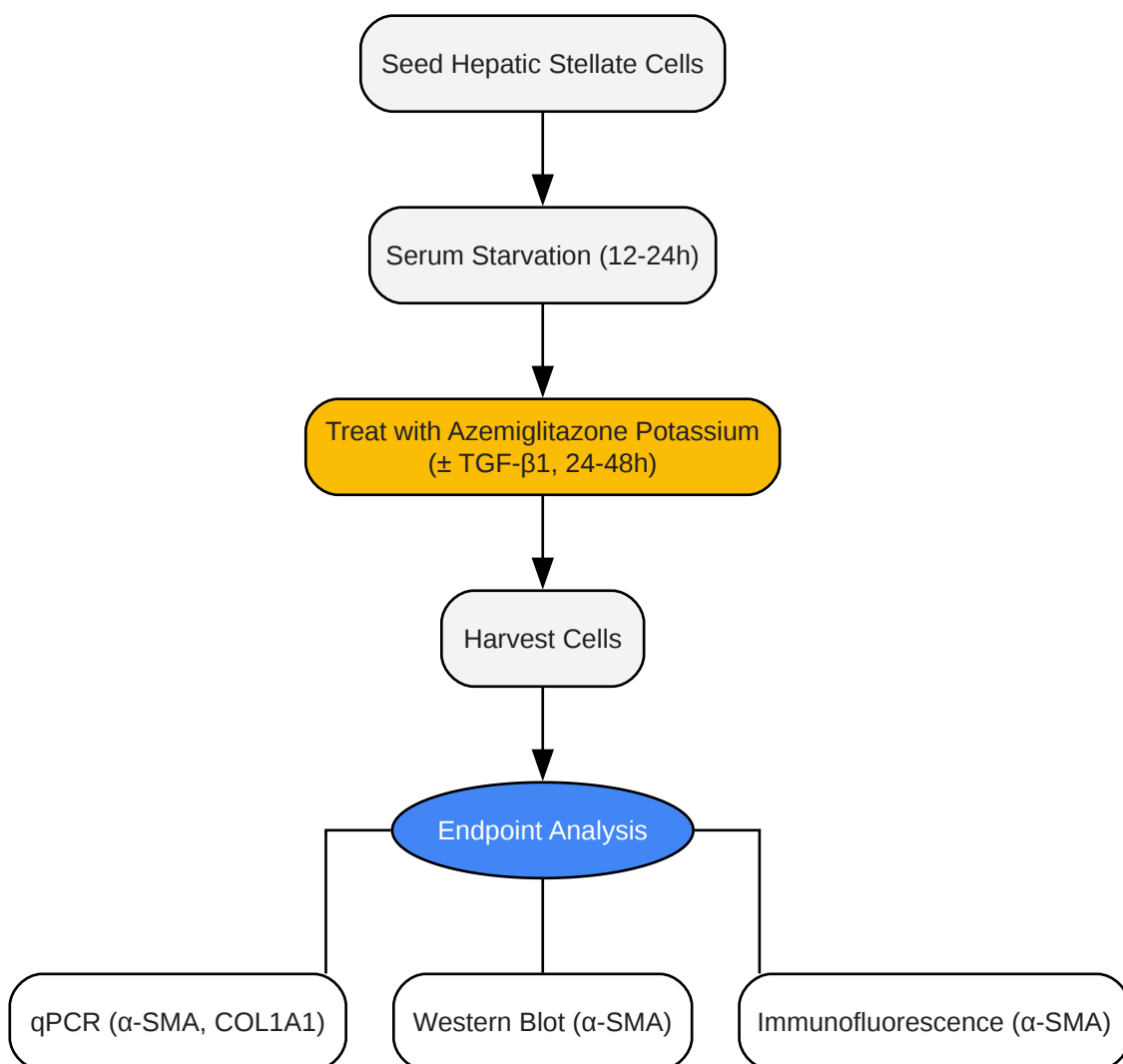
The following table summarizes key quantitative data for **Azemiglitazone potassium**, providing a reference for experimental design.

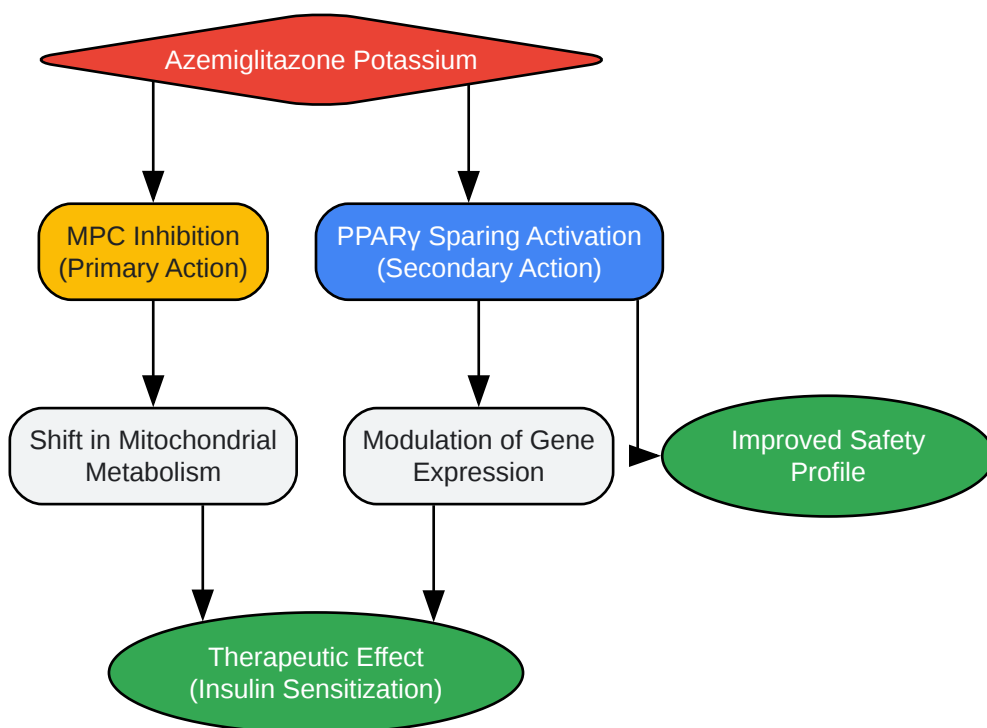
Parameter	Value	Cell Type/System	Reference
PPAR γ Binding Affinity (IC ₅₀)	18.25 μ M	In vitro binding assay	[3]

Signaling Pathway of Azemiglitazone Potassium

Azemiglitazone potassium primarily acts by inhibiting the mitochondrial pyruvate carrier (MPC), a protein complex located on the inner mitochondrial membrane responsible for transporting pyruvate from the cytosol into the mitochondrial matrix. By blocking this transport, **Azemiglitazone potassium** alters cellular metabolism, forcing a shift from glucose oxidation towards the utilization of fatty acids and amino acids. This modulation of mitochondrial metabolism is believed to be the core mechanism behind its insulin-sensitizing effects. Additionally, its weak interaction with PPAR γ may contribute to its overall therapeutic profile, potentially minimizing the side effects associated with strong PPAR γ activation.







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